

A Comprehensive Technical Guide to 4-(Trifluoromethoxy)aniline (CAS: 461-82-5)

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Compound of Interest

Compound Name: 4-(Trifluoromethoxy)aniline

Cat. No.: B150132

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-(Trifluoromethoxy)aniline, with the CAS number 461-82-5, is an organofluorine compound of significant interest in the chemical and pharmaceutical industries.^{[1][2]} Its structure, featuring a trifluoromethoxy group (-OCF₃) attached to an aniline ring, imparts unique properties such as increased lipophilicity and metabolic stability compared to its non-fluorinated analogs.^[1] These characteristics make it a valuable building block and intermediate in the synthesis of a wide range of complex molecules, including active pharmaceutical ingredients (APIs), agrochemicals, dyes, and advanced materials.^{[1][2][3][4][5][6]} This guide provides an in-depth overview of its properties, synthesis, and applications.

Core Physicochemical and Spectroscopic Properties

The fundamental properties of **4-(Trifluoromethoxy)aniline** are summarized below. This data is crucial for its handling, characterization, and use in synthetic chemistry.

Table 1: General and Physicochemical Properties

Property	Value	Reference
CAS Number	461-82-5	[3][7][8]
Molecular Formula	C ₇ H ₆ F ₃ NO	[3][7][8][9]
Molecular Weight	177.12 g/mol	[1][7]
Appearance	Colorless to pale yellow liquid	[1][3]
Boiling Point	73-75 °C at 10 mmHg[7][10] 83 °C at 20.3 mmHg[3]	
Density	1.32 g/mL at 20 °C[7][10]	
Refractive Index	n ₂₀ /D 1.463	[7][10]
Flash Point	81 °C (177.8 °F) - closed cup	[1][7][11]
Solubility	Sparingly soluble in water; soluble in organic solvents like ethanol, ether, acetone, chloroform, and ethyl acetate. [7][12][13]	
pKa	3.75 ± 0.10 (Predicted)	[7][13]

Table 2: Spectroscopic Data

Spectrum Type	Details	Reference
¹ H NMR	Spectrum available and conforms to the structure.	[14][15][16]
¹³ C NMR	Spectrum available.	[17]
Mass Spectrometry	Spectrum available.	[17]
Infrared (IR)	Spectrum available.	[17]

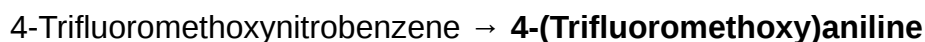
Synthesis and Experimental Protocols

The synthesis of **4-(Trifluoromethoxy)aniline** is a critical process for its application in various fields. Several synthetic routes have been developed, with a common method involving the reduction of 4-trifluoromethoxynitrobenzene.

Experimental Protocol: Synthesis via Reduction of 4-Trifluoromethoxynitrobenzene

This protocol is based on a process described for industrial-scale production, which is noted for being simple, easy to handle, and viable for large-scale manufacturing.

Reaction Scheme:



Reagents and Equipment:

- 4-Trifluoromethoxynitrobenzene
- Iron powder
- Concentrated Hydrochloric Acid (HCl)
- Methanol
- Reaction vessel with mechanical stirring and temperature control
- Standard laboratory glassware for workup and extraction

Procedure:

- To a reaction vessel, add 4-trifluoromethoxynitrobenzene (1 part by weight), iron powder (0.9 parts by weight), and methanol (3.9 parts by volume).
- While stirring, add concentrated HCl (0.2 parts by volume) to the mixture.
- Heat the reaction mixture to a temperature between 60°C and 65°C.
- Maintain the reaction at this temperature and monitor its completion.

- Upon completion, the crude product can be isolated and purified.

This is a generalized protocol based on the literature. Specific quantities and reaction times may need to be optimized.

Applications in Research and Drug Development

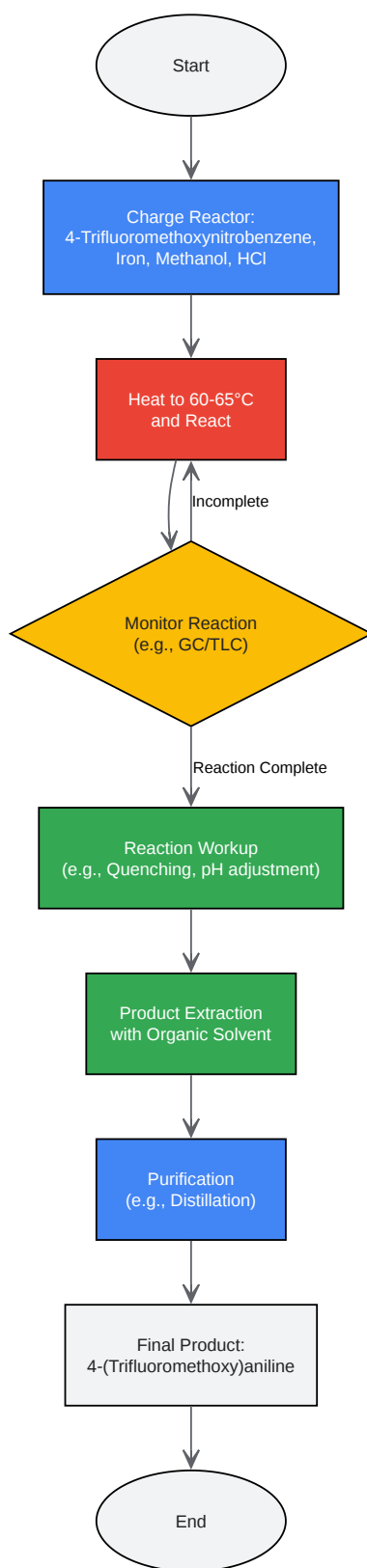
4-(Trifluoromethoxy)aniline is a key intermediate in the synthesis of various high-value compounds.^[2]

- **Pharmaceuticals:** It is used in the synthesis of anticancer and antitumor agents.^{[7][13]} A notable application is as an intermediate in the production of Riluzole, a neuroprotective agent that modulates glutamatergic transmission.^{[7][13]} The trifluoromethoxy group is often incorporated to improve a drug's pharmacokinetic profile, including metabolic stability and bioavailability.^{[1][3][5]}
- **Agrochemicals:** This compound serves as an important intermediate for synthesizing fluorine-containing pesticides.^[2] The presence of the trifluoromethoxy group can enhance the efficacy and persistence of agrochemicals.^[1]
- **Materials Science:** It is used in the synthesis of side-group liquid-crystalline polymethacrylates with fluorine-containing mesogens and in the creation of novel Schiff bases.^[7]

Visualizing Workflows and Relationships

Synthesis Workflow

The following diagram illustrates a typical workflow for the synthesis and purification of **4-(Trifluoromethoxy)aniline**.

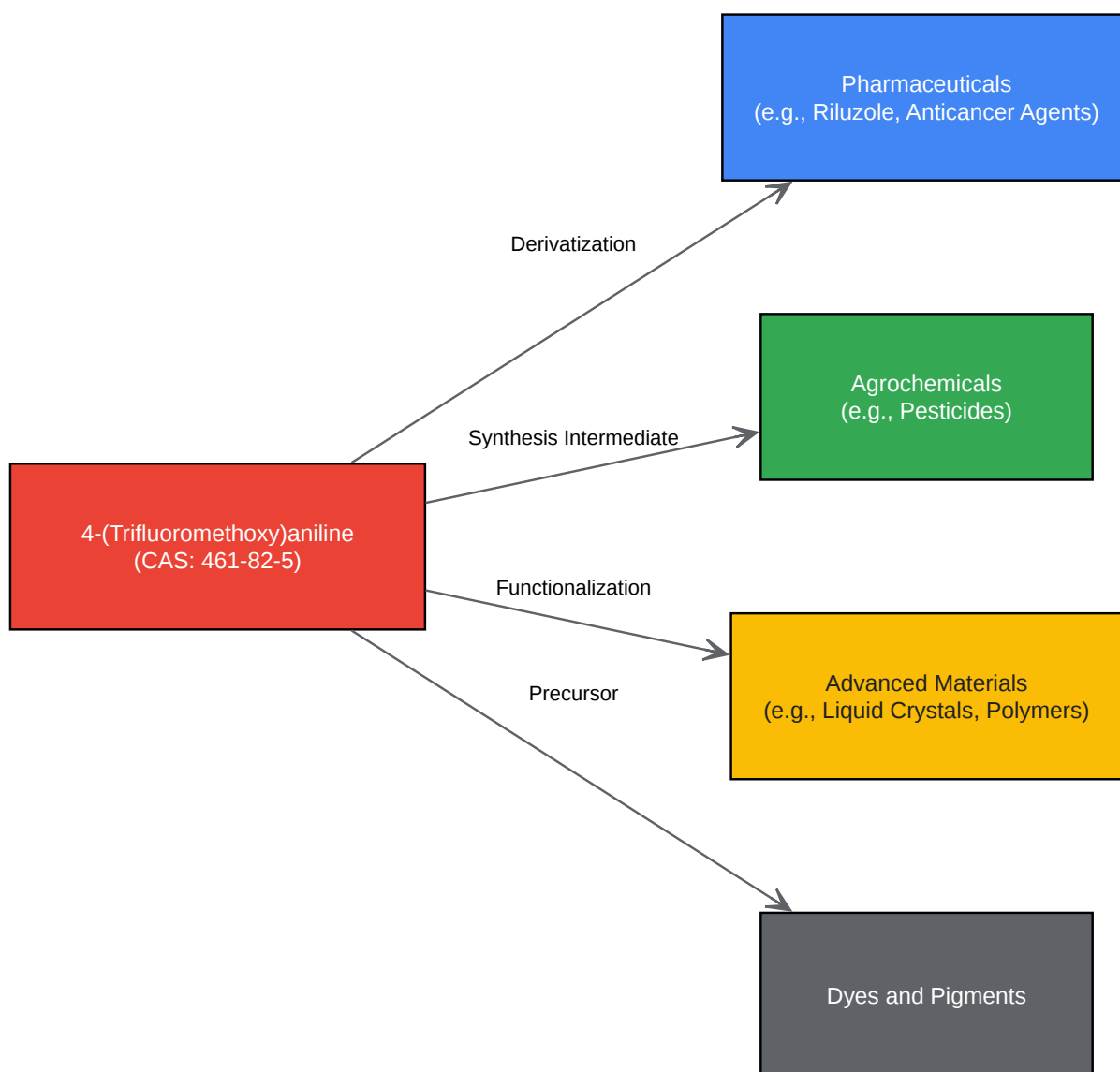


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Caption: A generalized workflow for the synthesis of **4-(Trifluoromethoxy)aniline**.

Role as a Synthetic Building Block

This diagram illustrates the role of **4-(Trifluoromethoxy)aniline** as a versatile building block in the chemical industry.



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Caption: The role of **4-(Trifluoromethoxy)aniline** as a key synthetic intermediate.

Safety and Handling

4-(Trifluoromethoxy)aniline is a hazardous chemical and requires careful handling.[\[18\]](#)

Table 3: Hazard Identification and Safety Precautions

Category	Information	Reference
Hazard Statements	H301: Toxic if swallowed.[18]	
	H310: Fatal in contact with skin.[18]	
	H315: Causes skin irritation.[18]	
	H318: Causes serious eye damage.[18]	
	H373: May cause damage to organs through prolonged or repeated exposure.[18][19]	
Precautionary Statements	P262: Do not get in eyes, on skin, or on clothing.[19]	
	P280: Wear protective gloves/protective clothing/eye protection/face protection.[18][19]	
	P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.[18]	
	P302 + P352: IF ON SKIN: Wash with plenty of water.[19]	
	P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[18]	
Storage	Store in a cool, dry, well-ventilated place in a tightly	

	closed container.[8][19] Keep in a dark place under an inert atmosphere.[7][13]
Personal Protective	Wear appropriate protective eyeglasses or chemical safety goggles, protective gloves, and clothing.[8][19] Use a NIOSH or European Standard EN 149 approved respirator when necessary.[8][18]
Incompatibilities	Strong acids, strong bases, strong oxidizing agents, and strong reducing agents.[8]

Conclusion

4-(Trifluoromethoxy)aniline is a versatile and important chemical intermediate with a growing range of applications, particularly in the life sciences and materials science sectors. Its unique properties, derived from the trifluoromethoxy group, make it a valuable component in the design of new and improved products. A thorough understanding of its physicochemical properties, synthesis, and safe handling procedures is essential for researchers and professionals working with this compound.

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